

Application Note & Experimental Protocol: Synthesis of 1-(3-Amino-2-hydroxyphenyl)ethanone

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Compound of Interest

Compound Name: 1-(3-Amino-2-hydroxyphenyl)ethanone
CAS No.: 70977-72-9
Cat. No.: B1268288

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Abstract

This document provides a comprehensive, field-tested protocol for the chemical synthesis of **1-(3-Amino-2-hydroxyphenyl)ethanone** (3-AHAP), a key intermediate in the manufacturing of various active pharmaceutical ingredients (APIs), including the anti-asthmatic drug Pranlukast. [1][2] The protocol herein details a robust and scalable two-step synthetic route commencing from the commercially available precursor, 2'-hydroxyacetophenone. The methodology is designed for researchers in synthetic chemistry and drug development, emphasizing safety, reproducibility, and high purity of the final product. The described process involves an electrophilic aromatic substitution (nitration), followed by a chemical reduction. Each step has been optimized and is explained with detailed causality behind the procedural choices, ensuring scientific integrity and trustworthiness for successful implementation.

Introduction & Significance

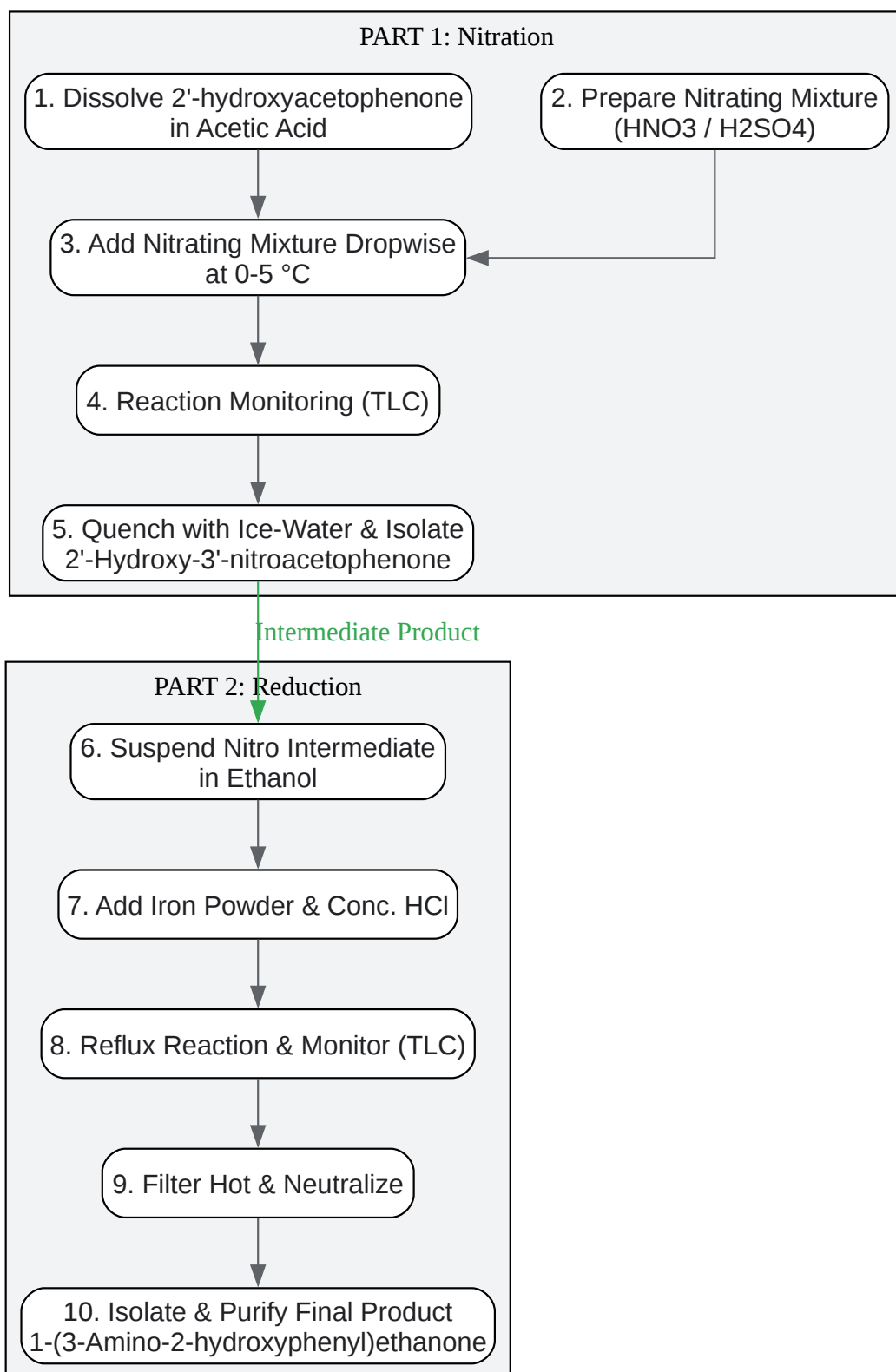
1-(3-Amino-2-hydroxyphenyl)ethanone, also known as 3-amino-2-hydroxyacetophenone (3-AHAP), is a critical building block in medicinal chemistry.^[1] Its molecular architecture, featuring hydroxyl, amino, and acetyl groups on an aromatic scaffold, makes it a versatile precursor for the synthesis of complex heterocyclic compounds, such as benzoxazoles and chromones, which are prevalent in many biologically active molecules.^{[1][2]} The primary application of 3-AHAP is in the synthesis of Pranlukast, a leukotriene receptor antagonist used for the management of asthma and allergic rhinitis.^{[1][2]} The purity and consistent quality of this intermediate are paramount, directly impacting the efficacy and safety of the final API.^[2]

This guide presents a well-established synthetic pathway, selected for its reliability and use of accessible reagents. The chosen route involves the nitration of 2'-hydroxyacetophenone to form the intermediate 2'-hydroxy-3'-nitroacetophenone, followed by the selective reduction of the nitro group to yield the target amine. This approach avoids some of the harsher conditions or more complex starting materials mentioned in patent literature, such as those requiring high-pressure hydrogenation or starting from halogenated phenols.^{[3][4]}

Synthetic Strategy Overview

The synthesis is executed in two primary stages, as depicted in the workflow diagram below.

Workflow Diagram

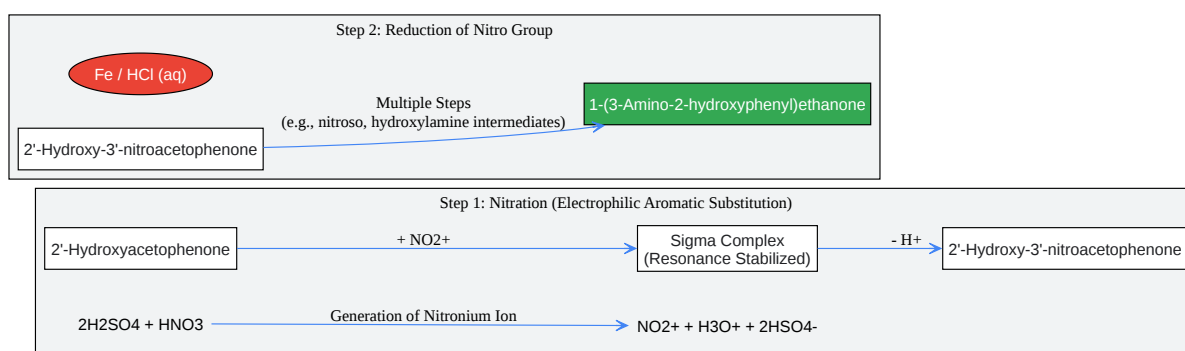


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Caption: High-level workflow for the two-part synthesis of 3-AHAP.

Reaction Mechanism

The core of this synthesis involves two classic organic reactions. The first is an electrophilic aromatic substitution, and the second is a reduction.



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Caption: Simplified reaction mechanism for the synthesis of 3-AHAP.

The hydroxyl and acetyl groups of 2'-hydroxyacetophenone are ortho-, para-directing. The ortho- position (C3) is activated and sterically accessible for nitration. The reduction of the nitro group using iron in acidic medium is a well-established, cost-effective, and efficient method for converting aromatic nitro compounds to their corresponding anilines.

Detailed Experimental Protocol

Safety Precautions: This protocol involves the use of corrosive acids (concentrated nitric and sulfuric acid) and flammable solvents. All steps must be performed in a well-ventilated fume

hood. Appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and acid-resistant gloves, is mandatory.

Materials and Reagents

Reagent/Material	Grade	Supplier Example	CAS Number
2'-Hydroxyacetophenone	Reagent Grade, 98%	Sigma-Aldrich	118-93-4
Concentrated Sulfuric Acid (H ₂ SO ₄)	ACS Grade, 95-98%	Fisher Scientific	7664-93-9
Concentrated Nitric Acid (HNO ₃)	ACS Grade, 70%	VWR	7697-37-2
Glacial Acetic Acid	ACS Grade, ≥99.7%	Sigma-Aldrich	64-19-7
Iron Powder (Fe), -325 mesh	Reagent Grade	Alfa Aesar	7439-89-6
Concentrated Hydrochloric Acid (HCl)	ACS Grade, 37%	EMD Millipore	7647-01-0
Ethanol (EtOH), 200 proof	ACS/USP Grade	Decon Labs	64-17-5
Sodium Bicarbonate (NaHCO ₃)	ACS Grade	J.T. Baker	144-55-8
Ethyl Acetate (EtOAc)	HPLC Grade	Fisher Scientific	141-78-6
Hexanes	HPLC Grade	Fisher Scientific	110-54-3
Deionized Water (H ₂ O)	Type II	In-house	7732-18-5
Anhydrous Magnesium Sulfate (MgSO ₄)	Reagent Grade	Sigma-Aldrich	7487-88-9

Step-by-Step Procedure

Part 1: Synthesis of 2'-Hydroxy-3'-nitroacetophenone

- **Reaction Setup:** In a 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a thermometer, dissolve 2'-hydroxyacetophenone (10.0 g, 73.4 mmol) in 50 mL of glacial acetic acid.
- **Cooling:** Place the flask in an ice-salt bath and cool the solution to 0-5 °C with gentle stirring.
- **Preparation of Nitrating Mixture:** In a separate beaker, cautiously add concentrated sulfuric acid (10 mL) to concentrated nitric acid (6 mL) while cooling in an ice bath. Causality: This mixture generates the highly electrophilic nitronium ion (NO_2^+), which is the active nitrating agent.^[1] The pre-formation and cooling of this mixture are critical for controlling the exothermic reaction upon addition.
- **Nitration Reaction:** Slowly add the cold nitrating mixture dropwise to the stirred solution of 2'-hydroxyacetophenone over 30-45 minutes. Maintain the internal reaction temperature below 10 °C throughout the addition. Causality: Slow, controlled addition at low temperatures is crucial to prevent over-nitration (dinitration) and other side reactions, thus maximizing the yield of the desired mono-nitro product.
- **Reaction Completion:** After the addition is complete, allow the mixture to stir at 0-5 °C for an additional 1-2 hours.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) using a 4:1 Hexanes:Ethyl Acetate eluent system. The starting material should be consumed, and a new, lower R_f spot corresponding to the product should appear.
- **Work-up and Isolation:** Pour the reaction mixture slowly into a beaker containing 400 g of crushed ice and 200 mL of water with vigorous stirring. A yellow solid will precipitate.
- **Filtration:** Allow the precipitate to stir for 30 minutes to ensure complete precipitation, then collect the solid by vacuum filtration. Wash the filter cake thoroughly with cold water until the washings are neutral (pH ~7).
- **Drying:** Dry the collected yellow solid (2'-hydroxy-3'-nitroacetophenone) in a vacuum oven at 50 °C to a constant weight. The product is typically of sufficient purity for the next step.
Expected yield: 11.5 - 13.0 g (80-90%).

Part 2: Synthesis of **1-(3-Amino-2-hydroxyphenyl)ethanone**

- **Reaction Setup:** To a 500 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add the dried 2'-hydroxy-3'-nitroacetophenone (10.0 g, 51.2 mmol), 200 mL of ethanol, and iron powder (17.2 g, 308 mmol, 6 equivalents).
- **Reaction Initiation:** Heat the vigorously stirred suspension to a gentle reflux. Through the top of the condenser, add 10 mL of concentrated hydrochloric acid dropwise over 15 minutes. Causality: The acidic medium activates the iron metal for the reduction of the nitro group. The reaction is highly exothermic, and refluxing ethanol provides a controlled temperature environment.
- **Reduction Reaction:** Maintain the reaction at reflux for 2-3 hours. The color of the mixture will change from yellow to dark brown or black.
- **Monitoring:** Monitor the reaction by TLC (1:1 Hexanes:Ethyl Acetate). The disappearance of the starting nitro compound spot indicates completion.
- **Filtration and Neutralization:** While still hot, carefully filter the reaction mixture through a pad of Celite to remove the iron salts. Wash the Celite pad with hot ethanol (2 x 25 mL).
- **Solvent Removal:** Combine the filtrates and evaporate the solvent under reduced pressure using a rotary evaporator to obtain a dark solid residue.
- **Purification:** a. Dissolve the residue in 150 mL of deionized water and carefully neutralize the solution by the slow addition of solid sodium bicarbonate until effervescence ceases (pH ~7-8). b. The target compound, **1-(3-Amino-2-hydroxyphenyl)ethanone**, will precipitate as a solid. The color may range from yellow to brown. c. Cool the mixture in an ice bath for 30 minutes and collect the solid by vacuum filtration. d. Wash the solid with a small amount of cold water. e. For higher purity, the crude product can be recrystallized from an ethanol/water mixture or purified by column chromatography on silica gel using a gradient of ethyl acetate in hexanes.^[5]
- **Drying:** Dry the purified product in a vacuum desiccator. Expected yield: 6.0 - 7.3 g (70-85%) of a bright yellow solid.^[5]

Characterization

The identity and purity of the final product should be confirmed by standard analytical techniques.

Parameter	Expected Result
Appearance	Bright yellow solid[5]
Melting Point	95-97 °C[5]
¹ H NMR (CDCl ₃)	Consistent with the structure, showing signals for acetyl protons (~2.6 ppm), aromatic protons (6.7-8.2 ppm), and amino/hydroxyl protons.
IR (KBr)	Characteristic peaks for N-H, O-H (broad), C=O (ketone), and aromatic C-H stretches.
Purity (HPLC)	>98%[6]

Conclusion

The protocol described provides a reliable and efficient method for the laboratory-scale synthesis of **1-(3-Amino-2-hydroxyphenyl)ethanone**. By carefully controlling reaction conditions, particularly temperature during the nitration step, high yields and purity of the intermediate and final product can be achieved. This application note serves as a practical guide for chemists engaged in pharmaceutical research and development, providing a solid foundation for producing this valuable intermediate.

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